

Proper Disposal Procedures for SS47 Suspension Fluid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SS47

Cat. No.: B15615059

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This document provides essential safety and logistical information for the proper disposal of **SS47**, a high-performance suspension oil. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. **SS47** is a suspension fluid, also referred to as fork oil, developed by Showa for use in original equipment front forks and rear cushions.^[1] It is formulated from highly developed base oils and innovative additives to provide maximum physical and chemical stability.^[1]

Hazard Identification and Safety Precautions

While specific hazard data for **SS47** is found in its Safety Data Sheet (SDS), hydraulic fluids are generally classified as hazardous waste.^{[2][3]} Improper disposal, such as pouring it down the drain or on the ground, can lead to environmental contamination and is illegal in many jurisdictions.^[4] Personnel handling **SS47** should wear appropriate personal protective equipment (PPE), including safety glasses and chemical-resistant gloves.

Step-by-Step Disposal Protocol

The disposal of **SS47** must be handled in a systematic and compliant manner. The following steps outline the recommended procedure for laboratory and research settings.

- Collection:
 - Designate a specific, sealed, and properly labeled container for used **SS47** fluid.^[2] The container should be made of a material chemically resistant to the oil.

- Do not mix **SS47** with other waste oils or solvents, as this can complicate the disposal process and may be prohibited by waste disposal services.[\[5\]](#)
- Ensure the collection container is clearly labeled as "Used Hydraulic Oil," "Waste Oil," or as required by your institution's and local regulations. The label should also indicate the date of accumulation.[\[6\]](#)
- Storage:
 - Store the sealed container in a designated, well-ventilated, and secure area away from heat sources, direct sunlight, and incompatible substances.[\[6\]](#)
 - Regularly inspect the storage container for any signs of leaks or degradation.[\[2\]](#)
- Waste Characterization and Documentation:
 - In many regions, hydraulic oil is classified as absolute hazardous waste.[\[3\]](#) This necessitates a traceable disposal process.
 - A consignment note or a similar tracking document is often legally required before the waste can be transported.[\[3\]](#) This document typically includes the nature and classification of the waste, its origin, and details of the transporter and receiving facility.[\[3\]](#)
- Disposal and Recycling:
 - For small quantities, local household hazardous waste collection sites or authorized fluid collection centers may be an option.[\[2\]](#)
 - For larger volumes, it is mandatory to engage a licensed hazardous waste disposal service.[\[2\]](#)
 - Recycling is the preferred method of disposal for hydraulic fluids.[\[6\]](#) Professional recycling services can re-refine used oil by removing contaminants, making it suitable for reuse.[\[6\]](#)

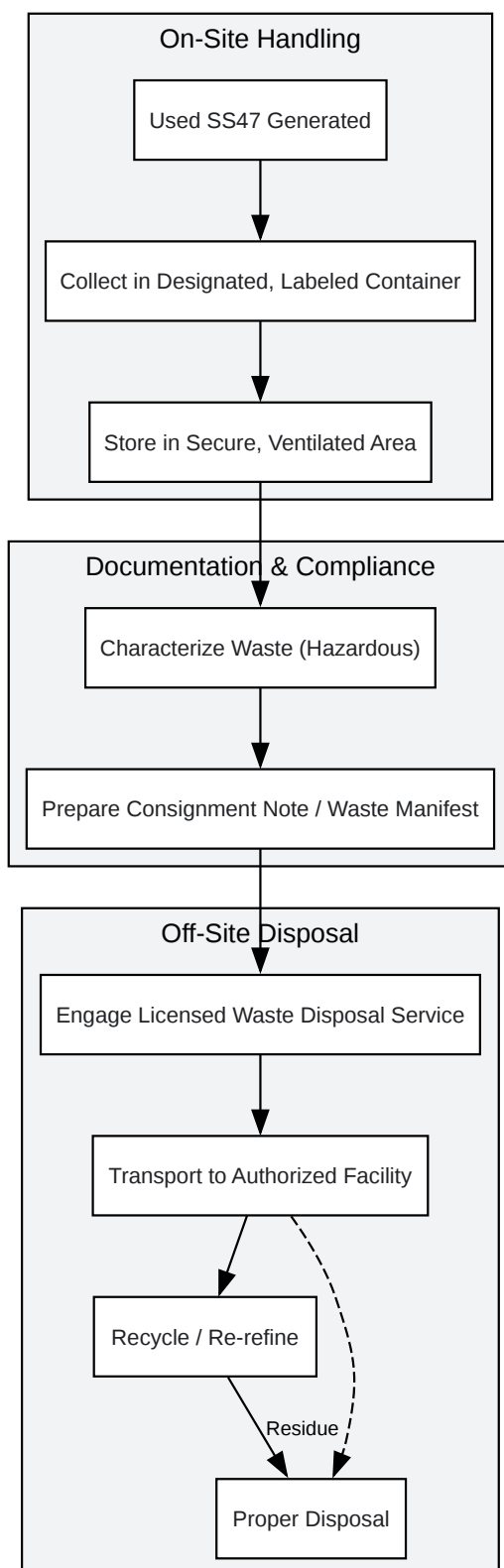
Quantitative Data Summary

While the Safety Data Sheet for Showa **SS47** contains detailed information, the following table summarizes key quantitative data relevant to its handling and disposal.

Property	Value	Significance for Disposal
Physical State	Liquid	Contained in sealed, leak-proof containers.
Boiling Point	> 250 °C	Low volatility under normal storage conditions.
Flash Point	> 200 °C	Store away from heat and ignition sources.
Solubility in Water	Insoluble	Do not dispose of in drains or waterways.
Viscosity	34.88 cSt at 40°C[7]	Relevant for handling and potential for spills.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **SS47** from a laboratory setting.



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SS47 Disposal Workflow

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Phone: (601) 213-4426

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